

# Chitotriose trihydrochloride molecular weight and formula

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## Compound of Interest

Compound Name: Chitotriose Trihydrochloride

Cat. No.: B8234820

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## Technical Data Summary: Chitotriose Trihydrochloride

This document provides a concise overview of the fundamental physicochemical properties of **Chitotriose trihydrochloride**, a compound of interest for researchers and professionals in the fields of biochemistry and drug development.

## Physicochemical Properties

**Chitotriose trihydrochloride** is an oligosaccharide derived from chitin. The following table summarizes its key molecular attributes.

Property	Value	Citations
Molecular Formula	$C_{18}H_{35}N_3O_{13} \cdot 3HCl$	[1][2][3][4]
Molecular Weight	610.86 g/mol	[2][3][4]
Alternate Molecular Weight	610.87 g/mol	[1]
Alternate Molecular Formula	$C_{18}H_{38}Cl_3N_3O_{13}$	[5]
Alternate Molecular Weight	610.9 g/mol	[5]

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## References

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